

Introduction: Understanding the Role of tert-Butyldiethanolamine

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Compound of Interest

Compound Name: *(tert-Butylazanediyl)dimethanol*

CAS No.: 55686-22-1

Cat. No.: B1283765

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Tert-Butyldiethanolamine (t-BDEA), identified by its CAS number 2160-93-2, is a bifunctional organic compound featuring a tertiary amine and two primary hydroxyl groups.[1] Its unique structure, which combines a sterically hindered tert-butyl group with the hydrophilicity of two ethanol arms, imparts a versatile set of physical and chemical properties.[1] These characteristics make it a valuable molecule in diverse fields, including pharmaceuticals, coatings, metalworking, and electronics.[2] In the context of drug development and research, t-BDEA serves as a critical intermediate for synthesis, a pH buffering agent, and a complexing agent.[3][4]

This guide provides an in-depth exploration of the core physical properties of t-BDEA. As Senior Application Scientists, we recognize that a thorough understanding of these properties is not merely academic; it is fundamental to designing robust experimental protocols, ensuring batch-to-batch consistency, and developing safe handling procedures. We will delve into the causality behind experimental choices for characterizing this compound, grounding our discussion in established analytical techniques.

Chapter 1: Core Physicochemical Properties

The utility of t-BDEA in any application is dictated by its fundamental physical characteristics. These properties influence its behavior in solution, its reactivity, and its requirements for storage and handling.

Summary of Physical Data

The following table summarizes the key physical properties of tert-Butyldiethanolamine, compiled from various authoritative sources. Discrepancies in reported values, particularly for melting and boiling points, are common and often attributable to variations in analytical methodology or sample purity.

| Property | Value | Source(s) |
|---------------------------------------|--|---------------|
| CAS Number | 2160-93-2 | [2][5][6] |
| Molecular Formula | C ₈ H ₁₉ NO ₂ | [5][6] |
| Molecular Weight | 161.24 g/mol | [5][6] |
| Appearance | White to yellow/orange solid or powder; can be a clear liquid above its melting point. | [1][5][7] |
| Melting Point | 38.5°C to 49°C | [2][5][7][8] |
| Boiling Point | 136-139°C at 12 mmHg; 161°C at 22 mmHg | [5][7][8] |
| Density | 0.983 g/mL at 25°C | [5][8][9][10] |
| Refractive Index (n ²⁰ /D) | 1.4666 | [2][5][8] |
| Water Solubility | Completely soluble | [1][5] |
| Vapor Pressure | 0.2 - 0.36 Pa at 20-25°C | [5] |
| Flash Point | >230°F (>110°C) | [5] |
| pKa (Predicted) | 14.42 ± 0.10 | [5] |
| LogP | -1.6 to -0.1 (at 20°C, pH 7-11) | [5] |

Structural and Stereochemical Considerations

The molecular structure of t-BDEA is central to its properties. The bulky tert-butyl group provides steric hindrance around the nitrogen atom, which modulates its basicity and nucleophilicity compared to less hindered amines. The two hydroxyl groups are available for reactions such as esterification and can form hydrogen bonds, which explains its complete solubility in water.[1][5]

Caption: Molecular structure of tert-Butyldiethanolamine.

Chapter 2: Experimental Determination of Key Properties

Scientific integrity demands that physical properties are confirmed with reliable and reproducible methods. In our laboratories, we prioritize techniques that provide not only a value but also an indication of purity and stability.

Melting Point Analysis via Differential Scanning Calorimetry (DSC)

While supplier data sheets often list a melting point range (e.g., 40-45°C), this can be imprecise.[5][8] We employ DSC for a more definitive analysis.

Causality: DSC is preferred over traditional capillary methods because it measures the heat flow required to raise a sample's temperature. For a pure, crystalline substance, this results in a sharp, well-defined endotherm (melting peak). Impurities will typically broaden this peak and depress the melting point, making DSC an excellent tool for purity assessment.

Protocol for DSC Analysis:

- **Sample Preparation:** Accurately weigh 2-5 mg of t-BDEA into a standard aluminum DSC pan. Crimp the pan with a lid to encapsulate the sample.
- **Instrument Setup:** Place the sample pan and an empty reference pan into the DSC cell.
- **Thermal Program:**

- Equilibrate the cell at 25°C.
- Ramp the temperature at a controlled rate (e.g., 10°C/min) to a temperature well above the expected melting point (e.g., 70°C).
- Hold for 1 minute.
- Cool the sample back to 25°C at 10°C/min.
- Data Analysis: The melting point is determined as the onset temperature of the melting endotherm on the initial heating scan. The peak area can be integrated to determine the heat of fusion.

Boiling Point Determination under Reduced Pressure

The reported boiling point of t-BDEA is typically given at reduced pressure (e.g., 136-139°C at 12 mmHg).^{[5][8]}

Causality: High-boiling amines and alcohols can be susceptible to thermal degradation or oxidation at atmospheric pressure. Performing the distillation under vacuum lowers the required temperature, preserving the integrity of the compound. This is a critical consideration for purification and for applications where thermal stability is paramount.

Purity Assessment by Gas Chromatography (GC)

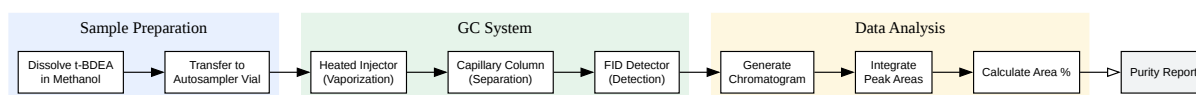
Many suppliers specify a minimum purity of 97% or 98.5% by GC.^{[2][7][8]} This is the industry-standard method for analyzing volatile and semi-volatile compounds.

Causality: GC separates components of a mixture based on their differential partitioning between a stationary phase (in the column) and a mobile phase (an inert gas). A Flame Ionization Detector (FID) is typically used for organic molecules, providing high sensitivity. The resulting chromatogram shows peaks corresponding to each compound, with the area of the peak being proportional to its concentration.

Protocol for GC Purity Assay:

- Sample Preparation: Prepare a dilute solution of t-BDEA (e.g., 1 mg/mL) in a suitable solvent like isopropanol or methanol.

- Instrument Conditions (Typical):
 - Column: A non-polar or mid-polar capillary column (e.g., DB-5 or DB-WAX).
 - Inlet Temperature: 250°C.
 - Oven Program: Start at 100°C, hold for 2 minutes, then ramp at 15°C/min to 280°C and hold for 5 minutes.
 - Detector: FID at 300°C.
 - Carrier Gas: Helium or Hydrogen.
- Injection: Inject 1 μ L of the prepared sample.
- Data Analysis: Integrate the peak areas in the resulting chromatogram. Purity is calculated as the area of the main t-BDEA peak divided by the total area of all peaks, expressed as a percentage.



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Caption: Experimental workflow for GC purity analysis of t-BDEA.

Chapter 3: Spectroscopic Profile

For unequivocal identification, physical constants must be complemented by spectroscopic data.

- ^1H NMR: The proton NMR spectrum will confirm the presence of the tert-butyl group (a singlet integrating to 9H), and the two equivalent ethyl groups (triplets or multiplets for the $-\text{CH}_2-$ groups).

- ^{13}C NMR: The carbon spectrum will show distinct signals for the quaternary carbon and methyl carbons of the tert-butyl group, as well as the two carbons of the ethanol arms.
- FTIR: The infrared spectrum is characterized by a broad O-H stretching band (around 3300-3400 cm^{-1}) and C-N and C-O stretching bands.
- Mass Spectrometry: Provides the molecular weight and fragmentation patterns useful for structural confirmation.[6]

These spectral fingerprints are essential for quality control in drug synthesis, ensuring the correct intermediate has been formed before proceeding to the next step.

Chapter 4: Safety, Handling, and Storage

The physical properties of t-BDEA dictate its safety protocols.

- Corrosivity: As an amine, t-BDEA is corrosive and can cause severe skin burns and eye damage.[5][6] Standard personal protective equipment (gloves, safety glasses, lab coat) is mandatory.
- Physical State: With a melting point near body temperature, t-BDEA can exist as a solid or a liquid.[2][7] It is often supplied as a solid that may melt during transport or storage in warm conditions.[5] For consistent handling, it can be gently warmed to a uniform liquid state before use.
- Storage: Some suppliers recommend refrigerated storage (0-10°C) to maintain long-term stability and keep it in a solid state for easier handling.[7] It should be stored in a tightly sealed container to prevent moisture absorption and oxidation.

Conclusion

Tert-Butyldiethanolamine is a compound whose value is deeply rooted in its physical properties. Its complete water solubility, defined melting and boiling points, and characteristic spectral profile make it a reliable and versatile tool for researchers. By employing rigorous analytical methods like DSC and GC, scientists can ensure the quality and consistency of this material, which is a prerequisite for reproducible research and the successful development of new therapeutics. Understanding the "why" behind these characterization techniques

empowers researchers to troubleshoot issues and confidently integrate t-BDEA into their workflows.

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